

# An In-depth Technical Guide to the Physical Properties of 5,5-dimethylhexanenitrile

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## Compound of Interest

Compound Name: 5,5-dimethylhexanenitrile

Cat. No.: B8716097

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This technical guide provides a focused overview of the key physical properties of **5,5-dimethylhexanenitrile**, specifically its boiling point and density. Due to the limited availability of experimentally determined data for this specific compound, this document outlines the standard methodologies for determining these properties, alongside a framework for recording and visualizing the workflow for such characterizations.

## Quantitative Physical Properties

A comprehensive understanding of a compound's physical properties is fundamental for its application in research and development. The boiling point provides insight into a substance's volatility, while density is crucial for mass-to-volume conversions and formulation development.

As of the latest literature review, specific experimentally verified data for the boiling point and density of **5,5-dimethylhexanenitrile** are not readily available. The following table is provided as a template for recording these values once they have been determined through the experimental protocols outlined in this guide. For context, computed, non-experimental data from publicly available chemical databases are included where available.

Physical Property	Value	Units	Method of Determination
Boiling Point	Not Available	°C or K	Experimental / Predicted
Density	Not Available	g/cm <sup>3</sup> or g/mL	Experimental / Predicted
Molecular Weight	125.21	g/mol	Computed[1]
XLogP3-AA	2.5	Computed[1]	

## Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling point and density requires standardized and meticulously executed experimental procedures. The following sections detail widely accepted methodologies.

### Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. Several methods can be employed for its determination, with the choice often depending on the quantity of the substance available.

#### 2.1.1. Thiele Tube Method

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating mantle or Bunsen burner, and heat transfer fluid (e.g., mineral oil).
- Procedure:
  - A small amount of **5,5-dimethylhexanenitrile** is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing a heat transfer fluid.
- The side arm of the Thiele tube is gently heated, causing the heat transfer fluid to circulate and heat the sample evenly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

#### 2.1.2. Simple Distillation Method

This method is appropriate when a larger volume of the liquid is available and can also serve as a purification step.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - The distillation flask is charged with **5,5-dimethylhexanenitrile** and a few boiling chips.
  - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to the condenser.
  - The liquid is heated to a steady boil.
  - The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb. This stable temperature reading is the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

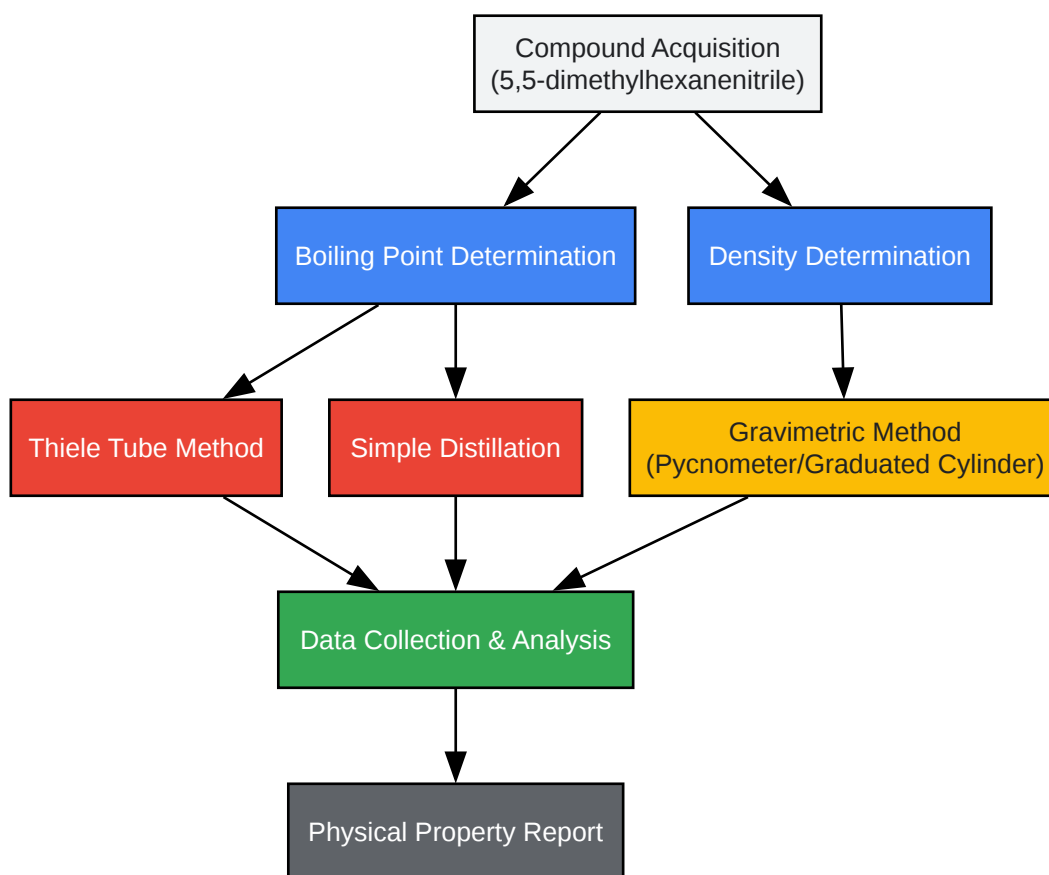
### 2.2.1. Gravimetric Method using a Pycnometer or Graduated Cylinder

This is a straightforward and common method for determining the density of a liquid.

- Apparatus: Pycnometer or a graduated cylinder, and an analytical balance.
- Procedure:
  - The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
  - A known volume of **5,5-dimethylhexanenitrile** is added to the pycnometer or graduated cylinder.
  - The mass of the container with the liquid is measured.
  - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
  - The density is calculated by dividing the mass of the liquid by its volume. For higher precision, this should be repeated multiple times to obtain an average value.[\[2\]](#)

## Workflow for Physical Property Determination

The logical flow of determining the physical properties of a chemical compound like **5,5-dimethylhexanenitrile** can be visualized. This process begins with acquiring the compound and proceeds through the experimental determination and data analysis.



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Caption: Workflow for determining the physical properties of a chemical compound.

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## References

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